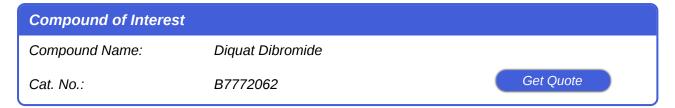


Application Notes and Protocols for Diquat Dibromide in Aquatic Weed Control Research

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Diquat Dibromide (6,7-dihydrodipyrido[1,2-a:2',1'-c]pyrazinediium dibromide) is a fast-acting, non-selective contact herbicide and desiccant widely used for the control of a broad spectrum of submersed and floating aquatic weeds.[1][2] Its active component is the diquat cation.[2] Upon contact with plant tissues, it is rapidly absorbed and induces cellular damage, leading to desiccation and plant death, typically within one to two weeks of application.[1] Diquat's mode of action is dependent on light, as it interferes with photosynthesis to produce highly reactive molecules that destroy cell membranes.

A key environmental characteristic of Diquat is its strong and rapid binding to soil, clay, and organic matter in sediment, where it becomes biologically inactive. This action reduces its persistence in the water column, but it can accumulate in the sediment over time. Due to its rapid action, it is often utilized for managing vegetation in areas with water exchange that might limit the effectiveness of slower-acting systemic herbicides.

Mechanism of Action

Diquat acts as a Photosystem I (PSI) inhibitor. In the presence of light, the diquat dication accepts an electron from the ferredoxin protein within the PSI complex. This forms a radical cation. The radical is then re-oxidized by molecular oxygen, generating a superoxide radical. This process initiates a cascade that produces other reactive oxygen species (ROS), such as



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hydrogen peroxide and hydroxyl radicals. These ROS cause rapid lipid peroxidation, leading to the destruction of cell membranes and chlorophyll, resulting in rapid "burn-down" of contacted plant tissue.



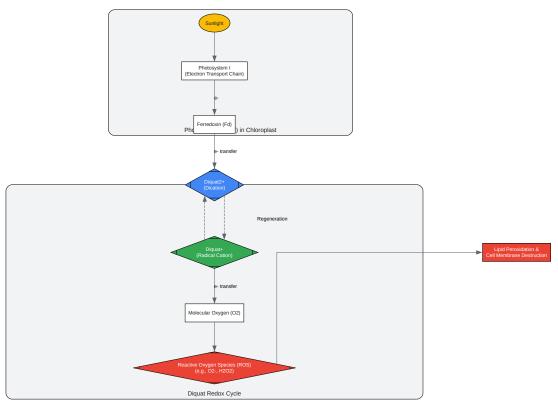
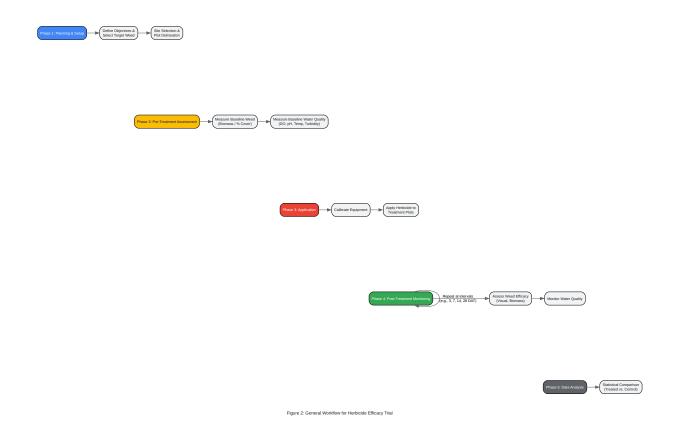
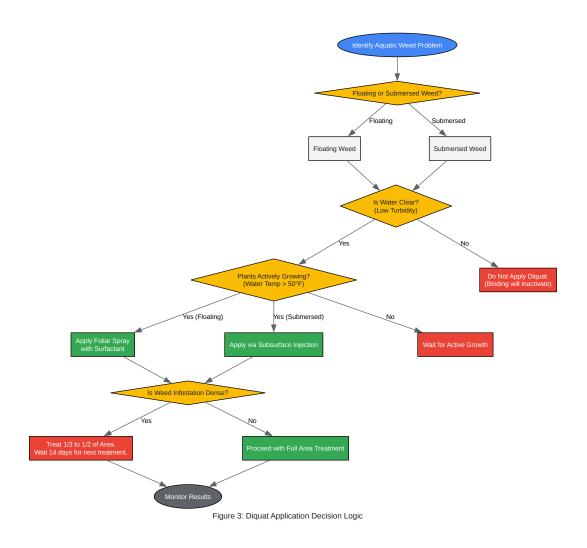


Figure 1: Diquat Dibromide Mechanism of Action









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